

Application Notes and Protocols for [D-Asn5]-Oxytocin in Animal Model Studies

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Compound of Interest

Compound Name: *[D-Asn5]-Oxytocin*

Cat. No.: B12421045

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Introduction

[D-Asn5]-Oxytocin is a synthetic analog of the neuropeptide hormone oxytocin, where the L-asparagine residue at position 5 is replaced with its D-stereoisomer. This modification significantly alters its pharmacological profile. The bulk of available data on this compound originates from its initial synthesis and characterization in 1966. Published research on its application in contemporary animal models for behavioral or complex physiological studies is notably scarce. Therefore, these notes primarily summarize the foundational pharmacological data and provide protocols based on classic bioassays rather than established modern animal model applications.

Application Notes

Chemical and Physical Properties

- Sequence: CYIQ-[D-Asn]-CPLG-NH₂ (Disulfide bridge: Cys1-Cys6)
- CAS Number: 5754-53-0

- Molecular Formula: C₄₃H₆₆N₁₂O₁₂S₂
- Molecular Weight: 1007.19 g/mol
- Appearance: Typically a white to off-white powder.
- Solubility: Soluble in water and academic solvents. For in vivo use, sterile saline or an appropriate buffer is recommended.

Pharmacological Profile

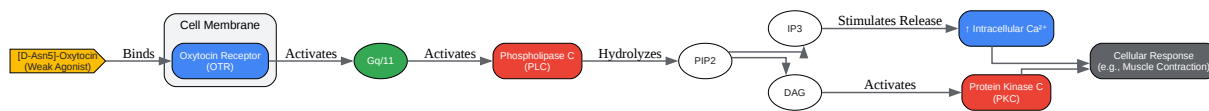
[D-Asn5]-Oxytocin is characterized as a weak partial agonist of the oxytocin receptor.

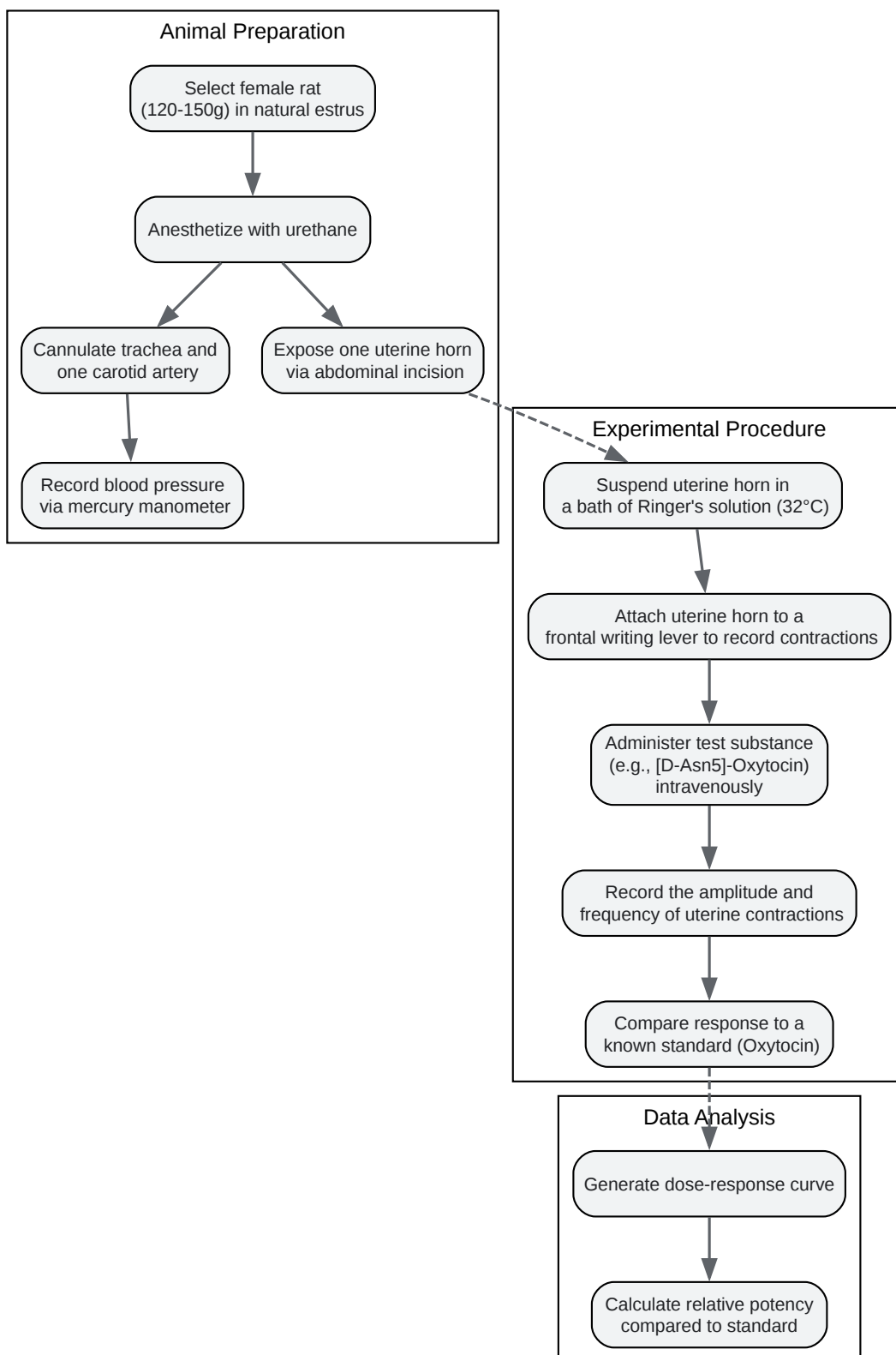
- Oxytocic Activity: It possesses very low specific activity in inducing uterine contractions compared to native oxytocin.[1] However, cumulative dose-response studies have shown that it has an intrinsic activity similar to oxytocin, indicating that while it binds to the receptor and elicits a response, its potency is substantially lower.[2][3][4]
- Vasodepressor Activity: Its effect on blood pressure (avian vasodepressor assay) is also markedly reduced compared to oxytocin.[1]
- Milk Ejection Activity: The potency in stimulating milk ejection is significantly lower than that of oxytocin.[1]
- Receptor Interaction: The substitution of the L-Asn5 with a D-Asn5 residue is a critical modification. The asparagine residue at position 5 is crucial for the biological activity of oxytocin agonists. Alterations at this position often lead to a dramatic loss of potency.[5] This makes **[D-Asn5]-Oxytocin** a useful tool for structure-activity relationship (SAR) studies investigating the specific conformational requirements of the oxytocin receptor.

Mechanism of Action

Like oxytocin, **[D-Asn5]-Oxytocin** exerts its effects by binding to the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR). The canonical signaling pathway involves the activation of Gq/11 proteins, leading to the stimulation of phospholipase C (PLC). This cascade results in the production of inositol triphosphate (IP₃) and diacylglycerol (DAG), which subsequently increase intracellular calcium levels and activate protein kinase C (PKC), respectively. As a

weak partial agonist, **[D-Asn5]-Oxytocin** activates this pathway but with a much lower efficacy than the endogenous ligand.





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